Foreword: Navigating the Physicochemical Landscape of Synthetic Intermediates

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Compound of Interest

Compound Name:	*4-(3-Bromopropyl)piperidine hydrobromide*
Cat. No.:	*B8731200*

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In the intricate tapestry of drug discovery and development, synthetic intermediates like **4-(3-Bromopropyl)piperidine hydrobromide** represent critical threads. They are the molecular building blocks upon which novel chemical entities are constructed. Understanding their fundamental physicochemical properties is not merely an academic exercise; it is a prerequisite for robust process development, reaction optimization, and ultimately, the successful synthesis of active pharmaceutical ingredients (APIs). This guide provides a comprehensive framework for characterizing the solubility of **4-(3-Bromopropyl)piperidine hydrobromide**, moving beyond mere data points to elucidate the underlying principles and methodologies. We will explore the theoretical underpinnings of its solubility, provide actionable experimental protocols, and emphasize the importance of a rigorous, scientifically-grounded approach.

Molecular Profile of 4-(3-Bromopropyl)piperidine hydrobromide

4-(3-Bromopropyl)piperidine hydrobromide is a heterocyclic compound featuring a piperidine ring substituted at the 4-position with a bromopropyl chain. It is supplied as a hydrobromide salt, a common strategy in medicinal chemistry to improve the crystallinity and aqueous solubility of basic amines.

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- Molecular Formula: $C_8H_{17}Br_2N$
- Molecular Weight: 287.03 g/mol
- Core Structure: A saturated six-membered piperidine ring, which confers basic properties due to the lone pair of electrons on the nitrogen atom.
- Key Substituents:
  - A 3-bromopropyl chain: This alkyl halide group is a versatile handle for synthetic elaboration, but its relative non-polarity can influence solubility in aqueous media.
  - A hydrobromide salt: The protonation of the basic piperidine nitrogen by hydrobromic acid forms an ionic salt. This feature is expected to dominate its solubility profile, particularly in polar solvents.

The interplay between the ionic hydrobromide salt and the organic scaffold dictates the compound's behavior in different solvent systems.

Caption: Structure of **4-(3-Bromopropyl)piperidine hydrobromide**.

Theoretical Framework and Anticipated Solubility Profile

The principle of "like dissolves like" is the cornerstone for predicting solubility.[1] As a salt, **4-(3-Bromopropyl)piperidine hydrobromide** possesses significant ionic character. This strongly suggests a favorable interaction with polar solvents capable of solvating the piperidinium cation and the bromide anion.

- Polar Protic Solvents (e.g., Water, Methanol, Ethanol): These solvents are excellent candidates for dissolving the compound. Water, with its high dielectric constant and ability to form hydrogen bonds, is expected to be a very effective solvent.[2] Similarly, lower-aliphatic alcohols should readily dissolve the compound. Piperidine hydrochloride, a related salt, is known to be soluble in water and alcohol.[3]
- Polar Aprotic Solvents (e.g., DMSO, DMF): Solvents like Dimethyl Sulfoxide (DMSO) and Dimethylformamide (DMF) are highly polar and should also be effective at dissolving the

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compound, although perhaps to a lesser extent than water, as they cannot donate hydrogen bonds as effectively.

- Solvents of Intermediate Polarity (e.g., Dichloromethane, Tetrahydrofuran): Solubility is anticipated to be significantly lower in these solvents. While some interaction is possible, they are less effective at solvating the charged species.

- Non-polar Solvents (e.g., Hexanes, Toluene): The compound is expected to be poorly soluble or insoluble in non-polar solvents, as these cannot overcome the lattice energy of the ionic salt.[2]

The following table summarizes the anticipated qualitative solubility. It is imperative to note that these are predictions; empirical determination is required for quantitative assessment.

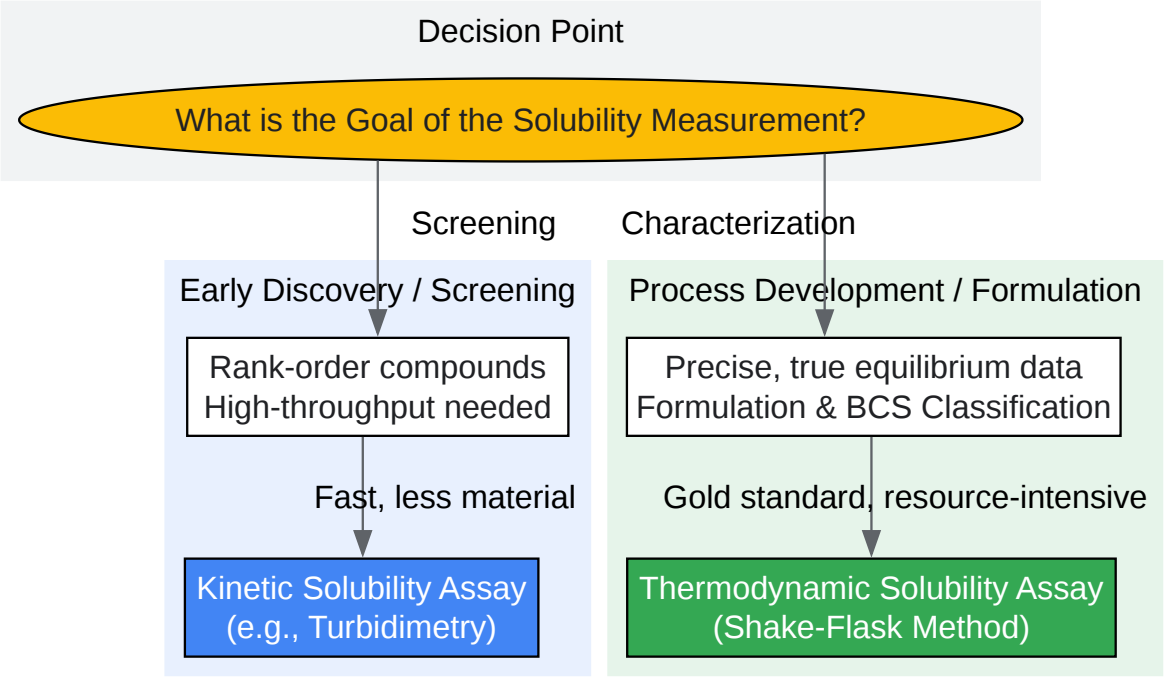
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Solvent Class	Representative Solvents	Predicted Solubility	Rationale
Polar Protic	Water, Methanol, Ethanol	High	Strong ion-dipole interactions and hydrogen bonding effectively solvate the ionic salt.[3]
Polar Aprotic	DMSO, DMF, Acetonitrile	Moderate to High	High polarity facilitates dissolution, though less effective than protic solvents.
Chlorinated	Dichloromethane (DCM)	Low	Insufficient polarity to effectively solvate the ionic species.
Ethers	Tetrahydrofuran (THF)	Low to Insoluble	Limited polarity and inability to solvate ions effectively.
Aromatic	Toluene	Insoluble	Non-polar nature is incompatible with the ionic salt structure.
Aliphatic	Hexanes, Heptane	Insoluble	Very low polarity provides no mechanism for solvating the ionic compound.

Methodologies for Quantitative Solubility Determination

The choice of methodology depends on the context of the research. In early discovery phases, high-throughput kinetic assays are favored for their speed, while for process development, the precision of thermodynamic equilibrium solubility is paramount.[4][5]

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Caption: Decision workflow for selecting a solubility assay.

Protocol 1: Thermodynamic Equilibrium Solubility (Shake-Flask Method)

The shake-flask method is the "gold standard" for determining thermodynamic solubility.[6][7] It measures the concentration of a saturated solution in equilibrium with the solid drug at a specific temperature.

Expertise & Causality: This method is chosen for its accuracy. By ensuring a long equilibration time (24-72 hours), we allow for any potential solid-state transformations (e.g., from a metastable polymorph to the most stable form) to occur, thus measuring the true equilibrium solubility.[5]

Self-Validating System: The protocol includes solid-state analysis of the remaining solid post-equilibration to confirm that the solid form has not changed during the experiment. The use of a

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stability-indicating analytical method ensures that the measured concentration corresponds to the intact compound.

Step-by-Step Methodology:

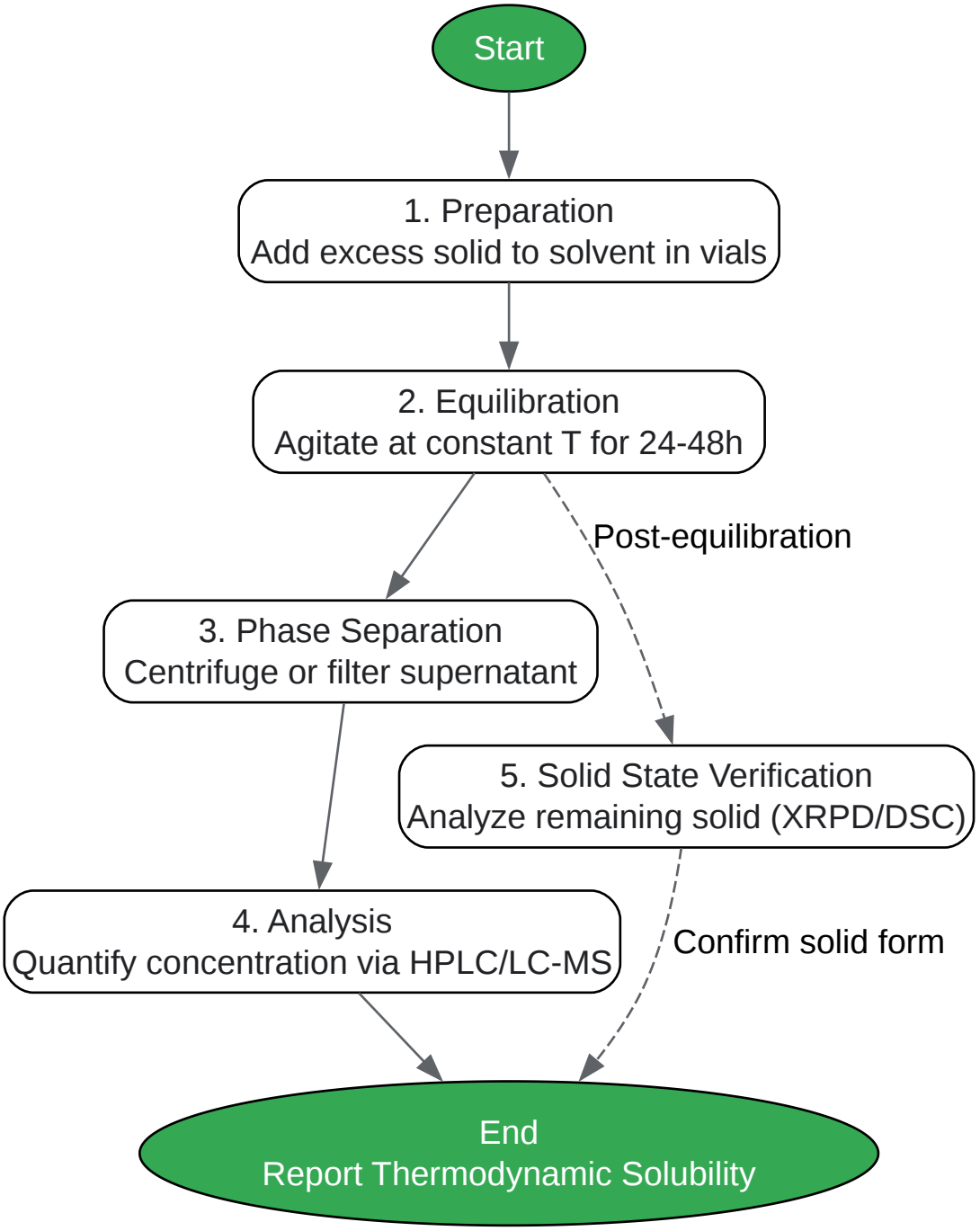
- Preparation:
  - Accurately weigh an excess amount of **4-(3-Bromopropyl)piperidine hydrobromide** into a series of glass vials. "Excess" is critical; a visible amount of solid must remain at the end of the experiment.
  - Add a precise volume of the desired solvent (e.g., pH 7.4 phosphate buffer, water, ethanol) to each vial.
  - Include at least three replicate vials for each solvent system.
- Equilibration:
  - Seal the vials securely to prevent solvent evaporation.
  - Place the vials in an orbital shaker or on a rotator in a temperature-controlled environment (e.g., 25 °C or 37 °C).
  - Agitate the samples for a defined period, typically 24 to 48 hours, to ensure equilibrium is reached.[6]
- Sample Separation (Phase Separation):
  - Allow the vials to stand undisturbed for a short period to let the excess solid settle.
  - Carefully withdraw an aliquot of the supernatant. The key challenge here is to avoid aspirating any solid particles.
  - Clarify the supernatant by either:
    - Centrifugation: Centrifuge the aliquot at high speed (e.g., >10,000 g) for 15-20 minutes. [5]

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    - Filtration: Filter the aliquot through a low-binding filter (e.g., 0.22 µm PVDF). Note: It is crucial to pre-saturate the filter with the solution to prevent loss of the compound due to adsorption.

- Analysis:
    - Prepare a series of calibration standards of the compound in the chosen solvent.
    - Dilute the clarified supernatant to fall within the linear range of the calibration curve.
    - Analyze the standards and the diluted sample using a validated, stability-indicating analytical method, such as High-Performance Liquid Chromatography with UV detection (HPLC-UV) or Liquid Chromatography-Mass Spectrometry (LC-MS).[8]
- Data Calculation and Verification:
    - Calculate the concentration of the saturated solution using the calibration curve.
    - Recover the remaining solid from the vials, dry it, and analyze it using a technique like X-Ray Powder Diffraction (XRPD) or Differential Scanning Calorimetry (DSC) to verify the solid form.[5]

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Caption: Experimental workflow for the Shake-Flask method.

Protocol 2: Kinetic Solubility by Turbidimetry

This high-throughput method measures the concentration at which a compound precipitates from a solution when added from a concentrated DMSO stock.[4] It is a measure of apparent or

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kinetic solubility.

Expertise & Causality: This method is chosen for screening purposes. It mimics the conditions of many biological assays where compounds are introduced from a DMSO stock into an aqueous buffer. The result, while not a true equilibrium value, is highly relevant for predicting potential precipitation issues in in vitro screens.[8]

Self-Validating System: The protocol relies on a clear optical endpoint—the onset of turbidity (cloudiness)—which is detected by a plate reader. The inclusion of positive and negative controls validates the assay performance on each plate.

Step-by-Step Methodology:

- Stock Solution Preparation:
  - Prepare a high-concentration stock solution of **4-(3-Bromopropyl)piperidine hydrobromide** in 100% DMSO (e.g., 10-20 mM).
- Plate Preparation:
  - In a 96-well microplate, add the desired aqueous buffer (e.g., phosphate-buffered saline, pH 7.4) to the wells.
- Serial Dilution:
  - Add a small volume of the DMSO stock solution to the first row of the plate and mix thoroughly. This induces precipitation.
  - Perform a serial dilution across the plate to create a range of concentrations.[4]
- Incubation & Readout:
  - Allow the plate to incubate for a short, defined period (e.g., 1-2 hours) at a controlled temperature.
  - Measure the turbidity of each well using a nephelometer or a plate reader capable of measuring light scattering at a specific wavelength (e.g., 620 nm).[4]

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- Data Analysis:
  - The kinetic solubility is defined as the concentration in the highest concentration well that remains clear (i.e., below a certain turbidity threshold).

Safety and Handling Precautions

While a specific Safety Data Sheet (SDS) for **4-(3-Bromopropyl)piperidine hydrobromide** is not readily available, data from analogous compounds like 4-Bromopiperidine hydrobromide provide essential guidance. The compound should be handled with care, assuming it is hazardous.

- Hazard Classification (Assumed):
  - Causes skin irritation (H315).[9][10]
  - Causes serious eye irritation (H319).[9][10]
  - May be harmful if swallowed.[11]
- Personal Protective Equipment (PPE):
  - Hand Protection: Wear chemically resistant gloves (e.g., nitrile).
  - Eye Protection: Use safety glasses with side-shields or goggles.
  - Skin and Body Protection: Wear a lab coat.
- Handling:
  - Handle in a well-ventilated area or a chemical fume hood to avoid dust inhalation.
  - Avoid contact with skin, eyes, and clothing.[10]
  - Wash hands thoroughly after handling.[9]
- Storage:
  - Store in a tightly closed container in a cool, dry place.

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- Based on related compounds, storage at room temperature or refrigerated (2-8°C) may be recommended.[9][12]

Conclusion

The solubility of **4-(3-Bromopropyl)piperidine hydrobromide** is a key parameter that influences its utility as a synthetic intermediate. Based on its structure as a hydrobromide salt of a piperidine derivative, it is predicted to be highly soluble in polar protic solvents like water and alcohols, with decreasing solubility in less polar systems. This guide provides two robust, validated protocols—the gold-standard shake-flask method for thermodynamic solubility and a high-throughput turbidimetric assay for kinetic solubility—to enable researchers to generate reliable, context-appropriate data. Adherence to these methodologies, coupled with rigorous analytical practices and appropriate safety precautions, will ensure a comprehensive and accurate characterization of this important chemical building block.

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